

safe handling and storage procedures for 2,6-Dimethylcyclohexanol

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Compound of Interest

Compound Name: 2,6-Dimethylcyclohexanol

Cat. No.: B1210312

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Application Notes and Protocols for 2,6-Dimethylcyclohexanol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **2,6-Dimethylcyclohexanol** (CAS No. 5337-72-4). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of research activities.





Chemical and Physical Properties

2,6-Dimethylcyclohexanol is a flammable liquid and should be handled with appropriate caution.[1][2] It is a cyclic secondary alcohol.[3] The following tables summarize its key physical and chemical properties.

Table 1: Physical Properties of **2,6-Dimethylcyclohexanol**

Property	Value	Reference
Physical State	Liquid	[1][4]
Appearance	Colorless to almost colorless clear liquid	[1][4]
Odor	Alcohol-like	[1]
Molecular Formula	C ₈ H ₁₆ O	[3]
Molecular Weight	128.21 g/mol	[3]
Boiling Point	174.4 °C / 345.9 °F @ 760 mmHg	[1][3]
Melting Point	32.5 °C	[3]
Flash Point	55 °C / 131 °F	[1]
Specific Gravity	0.940	[1]
Solubility	Soluble in organic solvents, limited solubility in water.	[5]

Table 2: Safety and Hazard Information for **2,6-Dimethylcyclohexanol**

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement(s)
Flammable liquids (Category 3)		Warning	H226: Flammable liquid and vapor
Acute toxicity, Oral (Category 4)		Warning	H302: Harmful if swallowed
Acute toxicity, Inhalation (Category 4)		Warning	H332: Harmful if inhaled
Eye irritation (Category 2A)		Warning	H319: Causes serious eye irritation

Note: Specific quantitative toxicity data such as LD50 and LC50 are not readily available for **2,6-Dimethylcyclohexanol**. Therefore, it should be handled with the assumption of potential toxicity based on its hazard classifications.

Experimental Protocols

The following protocols are designed to ensure the safe handling and storage of **2,6-Dimethylcyclohexanol** in a laboratory setting.

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **2,6-Dimethylcyclohexanol**. The following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or butyl rubber). Gloves should be inspected before use and disposed of properly after handling the chemical.
- Body Protection: A flame-resistant lab coat or a 100% cotton lab coat should be worn. Avoid synthetic materials.
- Footwear: Closed-toe shoes are required.

Safe Handling Procedures

- Ventilation: All handling of **2,6-Dimethylcyclohexanol** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Ignition Sources: Keep away from open flames, hot surfaces, sparks, and other potential ignition sources.^[1] Use of spark-proof tools and explosion-proof equipment is recommended.^[1]
- Transferring: When transferring the liquid, ground and bond containers to prevent static discharge. Use a bottle carrier for transporting glass containers.
- Heating: Never heat **2,6-Dimethylcyclohexanol** with an open flame. Use a heating mantle, water bath, or other controlled heating source.

- Housekeeping: Keep the work area clean and uncluttered. Ensure that all containers of **2,6-Dimethylcyclohexanol** are properly labeled and sealed when not in use.

Storage Procedures

- Location: Store **2,6-Dimethylcyclohexanol** in a cool, dry, and well-ventilated area designated for flammable liquids.[\[1\]](#)
- Container: Keep the container tightly closed.[\[1\]](#)
- Incompatibilities: Store separately from strong oxidizing agents, strong acids, and strong bases.[\[6\]](#)
- Refrigeration: Do not store in a standard refrigerator. If refrigerated storage is necessary, use a refrigerator specifically designed for the storage of flammable materials.
- Quantities: Limit the quantity of **2,6-Dimethylcyclohexanol** stored in the laboratory to the minimum amount required for ongoing work.

Spill and Emergency Procedures

- Small Spills:
 - Alert personnel in the immediate area.
 - Eliminate all ignition sources.
 - Wearing appropriate PPE, absorb the spill with an inert, non-combustible absorbent material such as sand, earth, or vermiculite.
 - Collect the contaminated absorbent material into a sealed, labeled container for hazardous waste disposal.
 - Clean the spill area with soap and water.
- Large Spills:
 - Evacuate the area immediately.

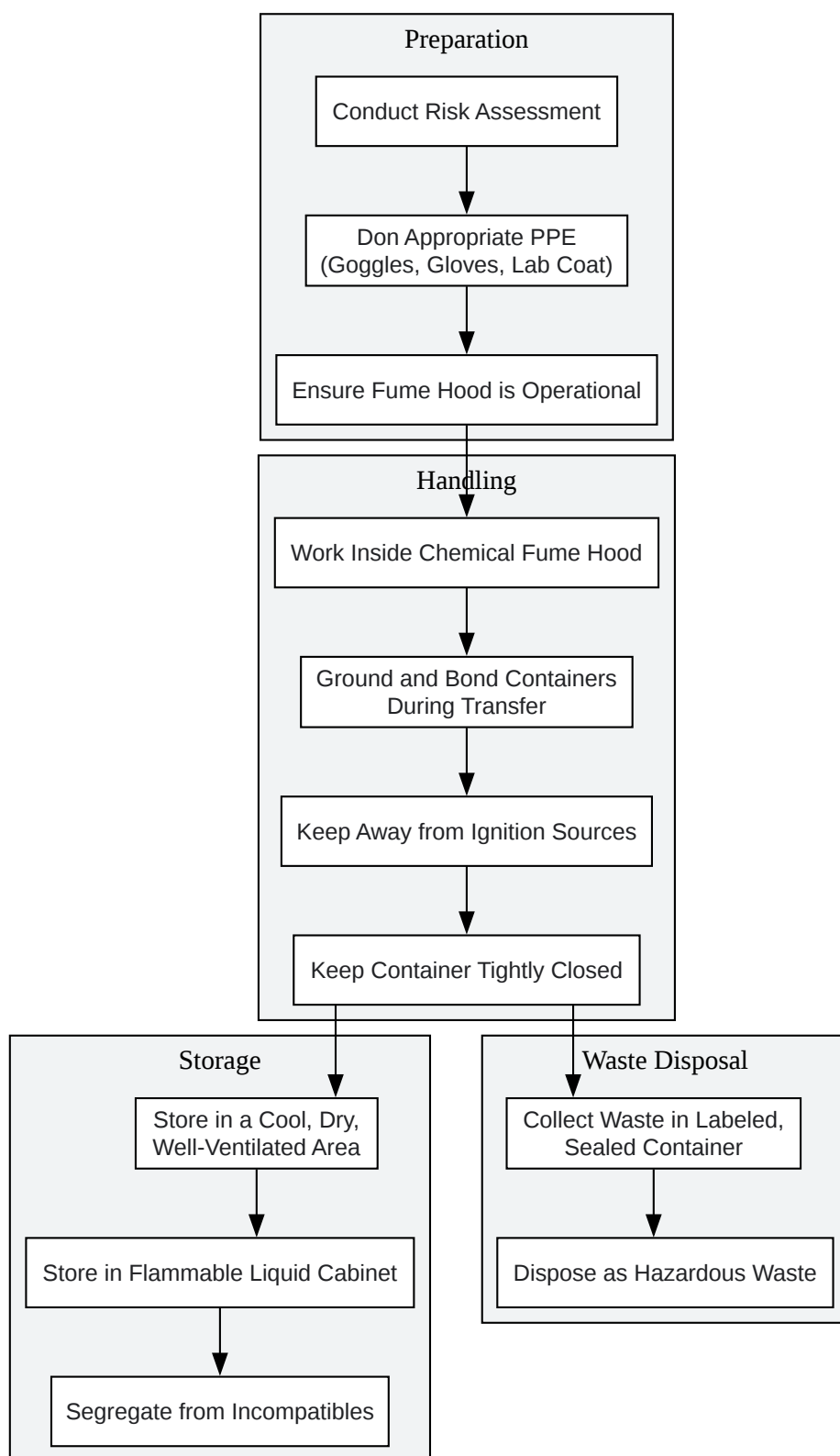
- Activate the nearest fire alarm and contact emergency services.
- If it is safe to do so, close the door to the affected area to contain vapors.
- Provide emergency responders with the Safety Data Sheet (SDS) for **2,6-Dimethylcyclohexanol**.
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek medical attention.
 - Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation persists.
 - Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Waste Disposal

- All waste containing **2,6-Dimethylcyclohexanol** must be disposed of as hazardous waste.
- Collect waste in a properly labeled, sealed, and compatible container.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Visualized Workflows

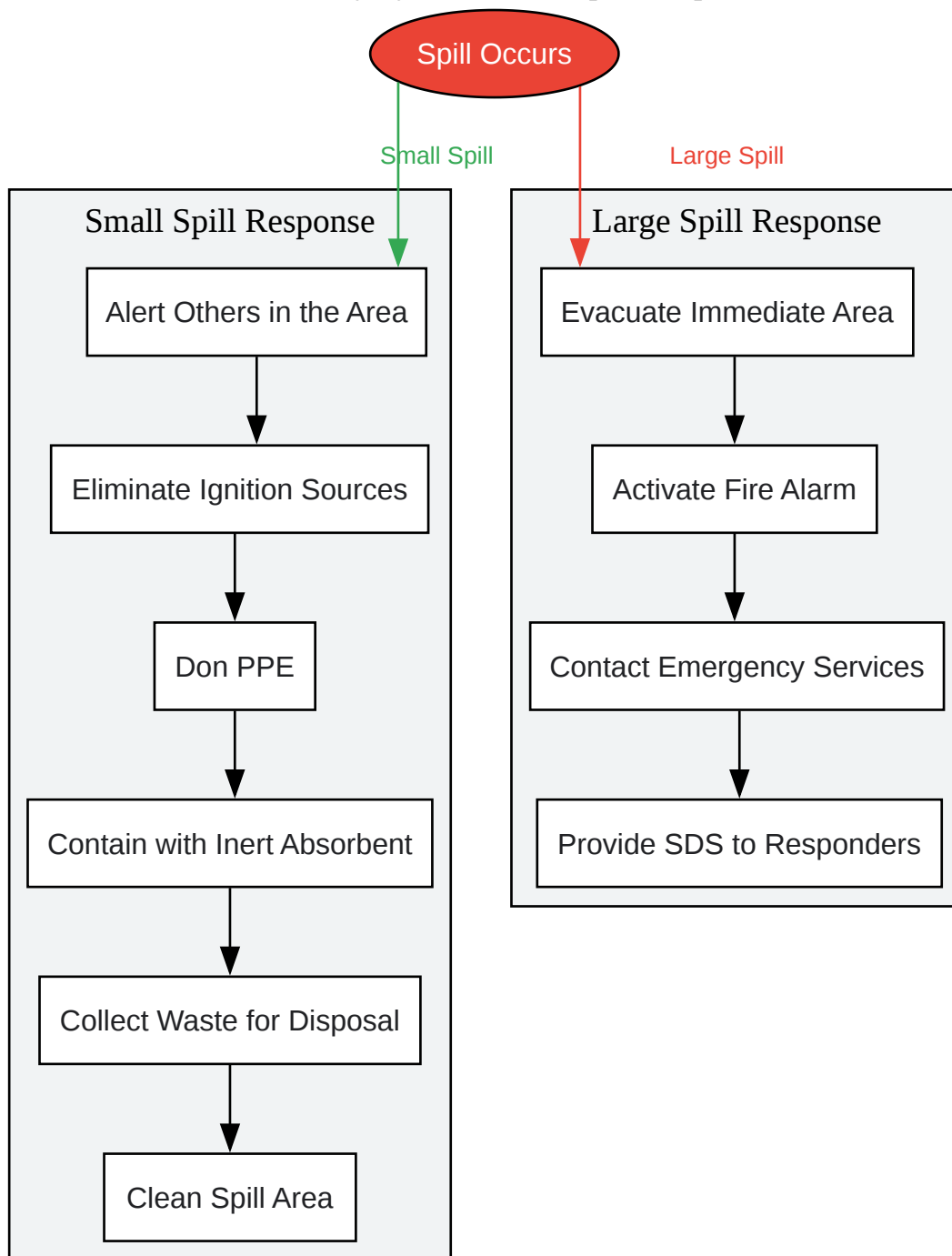
The following diagrams illustrate the key workflows for the safe handling and emergency response related to **2,6-Dimethylcyclohexanol**.



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Caption: Workflow for the safe handling of **2,6-Dimethylcyclohexanol**.

2,6-Dimethylcyclohexanol Spill Response



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Caption: Emergency response protocol for a **2,6-Dimethylcyclohexanol** spill.

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